

A Comprehensive Technical Guide to the Nomenclature of Direct Blue 67

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Compound of Interest

Compound Name: Direct blue 67

Cat. No.: B1217340

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synonyms, alternative names, and key chemical identifiers for the compound known as **Direct Blue 67**. The information is structured to offer clarity and ease of reference for professionals in research and development.

Core Chemical Identifiers

Direct Blue 67 is a synthetic dye belonging to the double azo class.^[1] It is primarily used for dyeing and printing on materials such as cotton, viscose, rayon, leather, and paper.^[1] Accurate identification is critical for experimental reproducibility and regulatory compliance. The primary identifiers for **Direct Blue 67** are summarized in the table below.

Identifier Type	Value	Source(s)
C.I. Name	C.I. Direct Blue 67	[1][2]
C.I. Number	27925	[1][3][4]
CAS Registry No.	3354-97-0	[1][3][4]
Molecular Formula	C ₃₄ H ₂₄ N ₅ Na ₃ O ₁₂ S ₃	[1][3][5]
Molecular Weight	859.75 g/mol	[1][3]
IUPAC Name	Trisodium 4-hydroxy-5-((4-((1-hydroxy-6-(phenylamino)-3-sulphonato-2-naphthyl)azo)-5-methoxy-2-methylphenyl)azo)naphthalene-2,7-disulphonate	[5]

Synonyms and Trade Names

Over the years, **Direct Blue 67** has been marketed and referenced under a variety of names. Understanding these synonyms is crucial when reviewing historical literature and sourcing materials from different suppliers.

Common Synonyms:

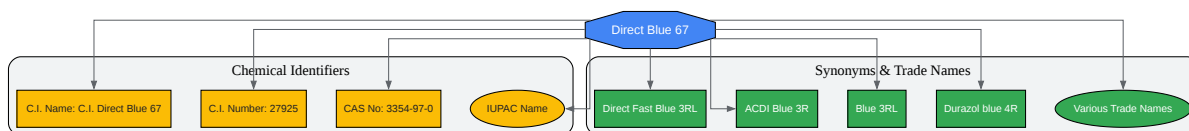
- ACDI Blue 3R[1][3][4]
- Blue 3RL[6]
- Blue BGL[2]
- Blue Direct B[2]
- Direct Blue L[2]
- Direct Fast Blue 3RL[1][3][4]
- Direct Supra Light Fast Blue 3R[1][3][4]

- Durazol blue 4R[5]

Selected Trade Names:

- Atul Direct Supra Light Fast Blue 3R[1]
- Dinamine Fast Blue 3R[1]
- Dyrect Fast Blue 4RD[1]
- Goldamine Fast Blue 3RL[1]
- Helion Blue 3RL[1]
- Ostamin Blue UR[1]
- Pontamine Fast Blue RRL[1]
- Sandal Direct Blue 3RL[1]
- Saturn Blue L3R[1]

The relationships between the primary name and its various identifiers and synonyms are illustrated in the diagram below.



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References

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- 3. sdinternational.com [sdinternational.com]
- 4. Direct Blue 67 Dyes - Affordable Price, High Quality Direct Dye for Textile, Leather & Paper Applications [dyestuff.co.in]
- 5. Trisodium 4-hydroxy-5-((4-((1-hydroxy-6-(phenylamino)-3-sulphonato-2-naphthyl)azo)-5-methoxy-2-methylphenyl)azo)naphthalene-2,7-disulphonate | C34H24N5Na3O12S3 | CID 102396 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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